

Commercial availability of 2-Methylnicotine for research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylnicotine

CAS No.: 77698-47-6

Cat. No.: B8065928

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Strategic Sourcing and Utilization of 2-Methylnicotine

A Technical Guide for Medicinal Chemistry and Pharmacology

Executive Summary: The Chemical Entity

2-Methylnicotine (specifically the biologically relevant (S)-enantiomer, CAS 13270-56-9) is a structural analog of nicotine characterized by a methyl substitution at the C2 position of the pyridine ring.[1] Unlike its currently popular isomer 6-methylnicotine (which is seeing a surge in recreational vape markets), **2-methylnicotine** remains a specialized research tool.

It is primarily utilized for:

- Structure-Activity Relationship (SAR) Studies: Probing the steric tolerance of the nicotinic acetylcholine receptor (nAChR) binding pocket.

- Metabolic Profiling: Serving as a reference standard for minor nicotine metabolites.
- Synthetic Scaffolding: Acting as a chiral building block for complex pyridine-pyrrolidine heterocycles.

This guide provides a validated roadmap for sourcing, verifying, and handling this compound, distinguishing it from common commercial isomers to ensure experimental integrity.

Commercial Landscape & Procurement Strategy

The commercial availability of **2-methylnicotine** is bifurcated into Analytical Standards (high cost, low volume) and Custom Synthesis (variable purity, higher volume). It is not a commodity chemical like nicotine.

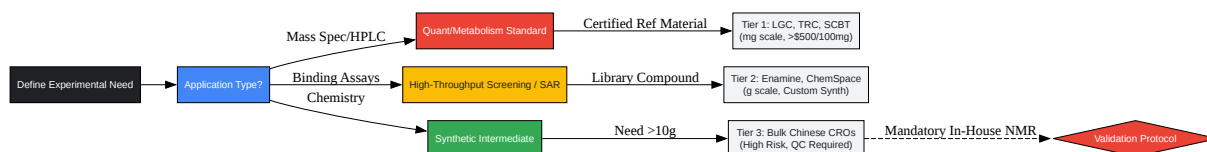
2.1 Critical Identity Parameters

Before contacting suppliers, ensure your procurement specification matches the exact isomer required. Confusion with 6-methylnicotine or 2-picoline is a common procurement error.

Parameter	Specification (Research Grade)	Specification (Analytical Grade)
Chemical Name	2-Methyl-3-[(2S)-1-methylpyrrolidin-2-yl]pyridine	(S)-2-Methylnicotine
CAS Number	13270-56-9 (S-isomer) 64114-31-4 (Racemic)	13270-56-9
Molecular Weight	176.26 g/mol	176.26 g/mol
Purity	≥ 95% (NMR)	≥ 98% (HPLC/GC)
Physical State	Viscous Oil (Hygroscopic)	Neat Oil or HCl/Tartrate Salt
Chirality	Check ee% (Enantiomeric Excess)	ee% > 99%

2.2 Supplier Tiering & Selection Logic

The following decision matrix outlines how to select a supplier based on your experimental needs.



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Figure 1: Strategic sourcing workflow. Tier 1 suppliers provide certification but at high cost. Tier 3 requires rigorous internal validation.

Technical Verification: The "Self-Validating" Protocol

Due to the prevalence of isomers (4-methyl and 6-methylnicotine), relying solely on a Certificate of Analysis (CoA) from lower-tier suppliers is risky. The following protocol validates the position of the methyl group.

3.1 Structural Logic

- Nicotine: Pyridine protons appear at C2, C4, C5, C6.
- **2-Methylnicotine**: The C2 proton is absent. The methyl group signal appears as a singlet around 2.4–2.6 ppm.
- Differentiation: 6-Methylnicotine will lack the C6 proton (most shielded alpha-proton), whereas **2-Methylnicotine** lacks the C2 proton (most deshielded alpha-proton).

3.2 QC Workflow (Upon Receipt)

- Visual Inspection: Product should be a colorless to pale yellow oil.[2] Dark brown indicates significant oxidation (N-oxide formation).
- ¹H NMR (CDCl₃):
 - Look for the diagnostic singlet at ~2.5 ppm (Pyridine-CH₃).
 - Verify the absence of the signal at ~8.5 ppm (The C₂-H of the pyridine ring, which is present in nicotine and 6-methylnicotine).
- Chiral HPLC (If S-isomer purchased):
 - Column: Chiralpak AD-H or OD-H.
 - Mobile Phase: Hexane/IPA + 0.1% Diethylamine.

Handling, Stability & Safety

Safety Warning: Like nicotine, **2-methylnicotine** is a potent neurotoxin and nAChR agonist. It readily penetrates skin. Double-gloving (Nitrile) and working in a fume hood are mandatory.

4.1 Stability Profile

- Oxidation: The pyrrolidine nitrogen is prone to N-oxidation; the pyridine ring is relatively stable.
- Hygroscopicity: The free base is highly hygroscopic. Absorbed water catalyzes hydrolysis and oxidation.
- Light Sensitivity: Photosensitive. Store in amber vials.

4.2 Storage Protocol

- Long-term: -20°C or -80°C.
- Atmosphere: Store under Argon or Nitrogen.
- Form: If possible, convert the free base to a Tartrate or Dihydrochloride salt for solid-state stability.

Experimental Protocol: Preparation of Stable Stock Solutions

For researchers using **2-methylnicotine** in biological assays (e.g., Calcium Flux or Electrophysiology), precise concentration and pH control are vital.

Objective: Create a 10 mM stock solution stable for 3 months.

Materials:

- **2-Methylnicotine** (Free base or Salt)[3]
- DMSO (Anhydrous, ≥99.9%)
- Argon gas line

Procedure:

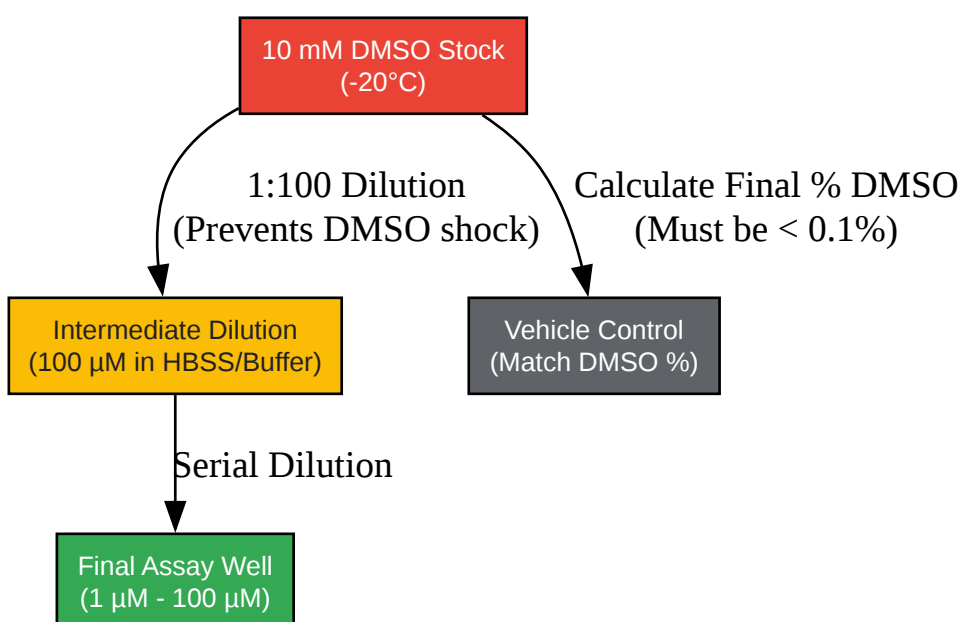
- **Equilibration:** Allow the vial to warm to room temperature before opening to prevent condensation (water introduction).
- **Weighing:**
 - If Liquid: Use a positive displacement pipette. Density is approx 1.01 g/mL (similar to nicotine), but weighing by mass is more accurate than volume.
 - Calculation: $\text{Mass (mg)} = [\text{Conc (mM)} \times \text{Vol (mL)} \times \text{MW}] / 1000$.
- **Solubilization:**
 - Dissolve the calculated mass in Anhydrous DMSO. Avoid water/buffer for the master stock.
 - Note: DMSO stocks are preferred over ethanol due to lower evaporation rates during storage.
- **Aliquoting:**

- Divide into single-use aliquots (e.g., 50 μL) in amber microtubes.
- Overlay with Argon gas before closing the cap.
- Storage: Freeze at -20°C . Do not freeze-thaw more than 3 times.

5.1 Assay Dilution Workflow

When ready to use in an aqueous assay (e.g., HEK293 cells expressing

nAChR):



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Figure 2: Dilution scheme to minimize DMSO cytotoxicity while maintaining compound solubility.

References

- Chemical Identity & Properties
 - PubChem. **2-Methylnicotine** (Compound).[4] National Library of Medicine.
 - [\[Link\]](#)

- Commercial Availability & CAS Verification
 - Santa Cruz Biotechnology.[5] (+/-)-**2-Methylnicotine** Product Data Sheet.
- Synthesis & Isomer Separation
 - Haglid, F. (1967).[6] Methylation of Nicotine with Methyllithium.[6] Acta Chemica Scandinavica. (Foundational work on separating 2-, 4-, and 6-methyl isomers).[6]
 - [\[Link\]](#) (Search via DOI/Title for historical context).
- Pharmacological Context (Analog Comparison)
 - Wikipedia Contributors. 6-Methylnicotine. (Provides comparative context on the surge of methyl-isomers in the market).
 - [\[Link\]](#)
- LGC Standards.

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Sources

- [1. \(S\)-6-Methylnicotine | CymitQuimica \[cymitquimica.com\]](#)
- [2. Nicotine - Wikipedia \[en.wikipedia.org\]](#)
- [3. CN112824387A - 2-methyl nicotinate and preparation method and application thereof - Google Patents \[patents.google.com\]](#)
- [4. 2-Methylnicotinic acid | C7H7NO2 | CID 643373 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. \(+/-\)-2-Methylnicotine | CAS 64114-31-4 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [6. 6-Methylnicotine - Wikipedia \[en.wikipedia.org\]](#)
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